

Essential Safety and Operational Guide for (S)-1-(4-Methoxyphenyl)ethanol

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Compound of Interest

Compound Name: (S)-1-(4-Methoxyphenyl)ethanol

Cat. No.: B073567

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(S)-1-(4-Methoxyphenyl)ethanol**. The following procedures are designed to ensure safe laboratory operations and proper environmental stewardship.

Hazard Identification and Personal Protective Equipment (PPE)

(S)-1-(4-Methoxyphenyl)ethanol is classified as a combustible liquid that can cause skin and eye irritation, and may lead to respiratory irritation.^[1] Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment:

- **Hand Protection:** Chemical-resistant gloves are required. Materials such as nitrile, butyl rubber, or neoprene offer suitable protection against solvent exposure.^[2] Always inspect gloves for integrity before use and change them frequently, typically every 30 to 60 minutes, or immediately if contamination is suspected.^[3]
- **Eye and Face Protection:** Chemical splash goggles are essential to protect against splashes and vapors.^[2] For operations with a higher risk of splashing, such as handling large volumes, a face shield should be worn in addition to goggles.^{[2][3]}

- **Skin and Body Protection:** A lab coat or a chemical-resistant gown with a closed front, long sleeves, and tight-fitting cuffs should be worn to prevent skin contact.[3] Ensure appropriate protective clothing is worn to prevent skin exposure.[4]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[5] If ventilation is inadequate or there is a risk of aerosol formation, a NIOSH-approved respirator should be used.[6]

Quantitative Safety Data

The following table summarizes key quantitative safety and physical property data for **(S)-1-(4-Methoxyphenyl)ethanol**.

Property	Value	Source
Molecular Formula	C9H12O2	TCI Chemicals[7], PubChem[1]
Molecular Weight	152.19 g/mol	TCI Chemicals[7], PubChem[1]
Physical State	Liquid	TCI Chemicals[7], Thermo Fisher Scientific[8]
Appearance	Colorless to light yellow, clear liquid	TCI Chemicals[7], Thermo Fisher Scientific[8]
Boiling Point	122 °C at 8 mmHg	TCI Chemicals[7]
Flash Point	108 °C	TCI Chemicals[7]
Specific Gravity	1.08 (20/20)	TCI Chemicals[7]

Operational and Disposal Plans

Step-by-Step Handling Protocol:

- **Preparation:** Before handling, ensure the work area is clean and uncluttered. Verify that a chemical fume hood is functioning correctly. Assemble all necessary equipment and materials, including **(S)-1-(4-Methoxyphenyl)ethanol**, reaction vessels, and measurement tools.

- Donning PPE: Put on all required personal protective equipment as outlined above, ensuring a proper fit.
- Dispensing: Carefully open the container of **(S)-1-(4-Methoxyphenyl)ethanol** inside the chemical fume hood. Use appropriate tools, such as a pipette or graduated cylinder, to dispense the required amount. Avoid splashing.
- Performing the Reaction/Procedure: Conduct all experimental work within the fume hood. Keep the container of **(S)-1-(4-Methoxyphenyl)ethanol** sealed when not in use.
- Temporary Storage: If temporary storage is necessary, keep containers tightly closed in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.^{[5][8]}
- Decontamination: After use, decontaminate all equipment and surfaces that may have come into contact with the chemical.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use PPE in the appropriate waste stream.

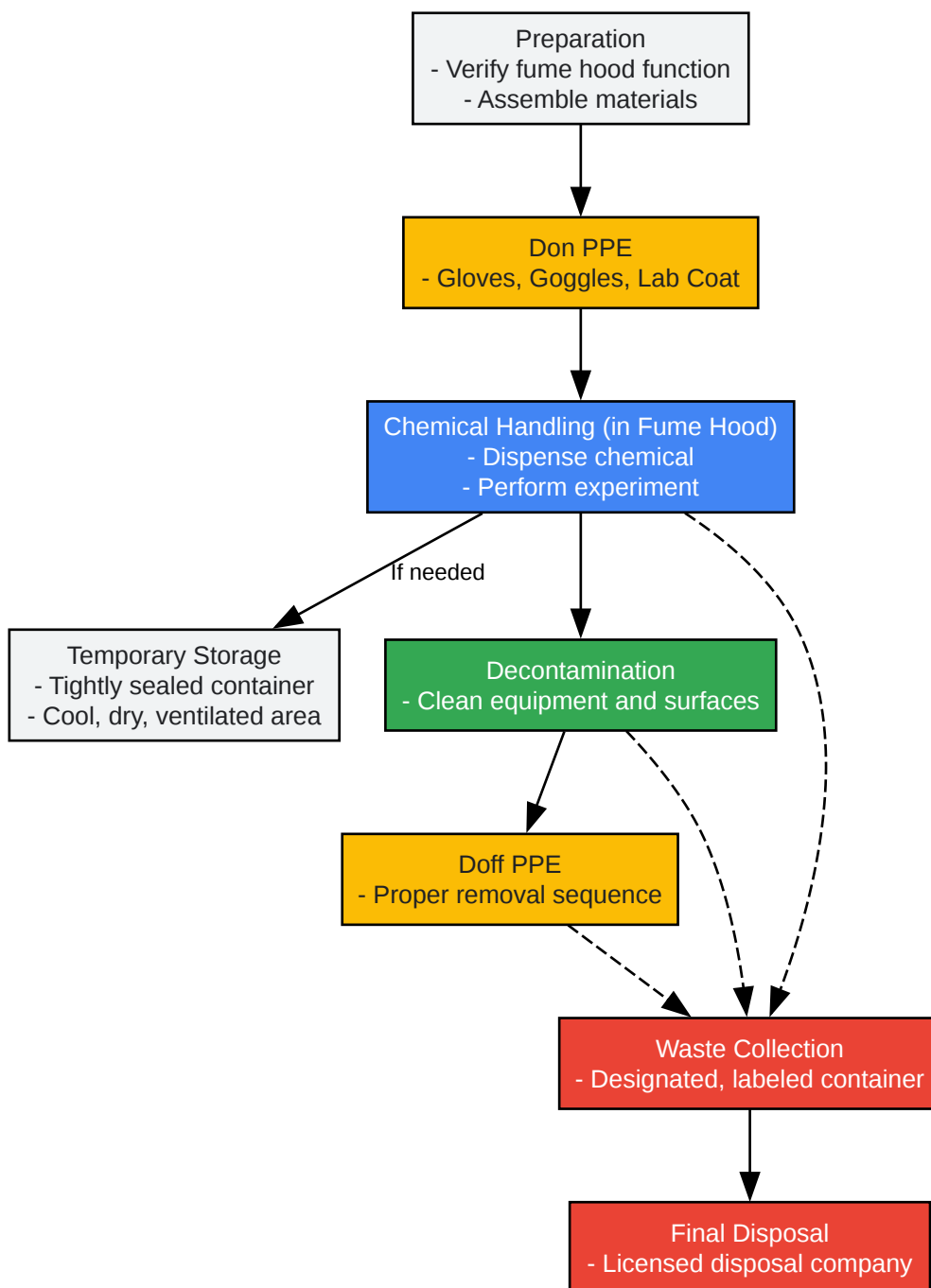
Disposal Plan:

Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.

- Waste Collection: Collect all waste containing **(S)-1-(4-Methoxyphenyl)ethanol**, including excess reagent, reaction byproducts, and contaminated materials (e.g., pipette tips, gloves), in a designated and properly labeled hazardous waste container.
- Waste Storage: Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Waste Disposal: Arrange for the disposal of the hazardous waste through a licensed disposal company.^[6] Do not dispose of **(S)-1-(4-Methoxyphenyl)ethanol** down the drain or in the regular trash.

Experimental Workflow and Safety Logic

The following diagram illustrates the logical workflow for safely handling **(S)-1-(4-Methoxyphenyl)ethanol**, from initial preparation to final disposal.



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